

Cyclopentane Hydrate Phase Diagrams: A Comparative Guide to Experimental Data

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

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For researchers, scientists, and drug development professionals, understanding the precise conditions of clathrate hydrate formation is critical. This guide provides an objective comparison of experimental data for cyclopentane (CP) hydrate phase diagrams, offering insights into its stability conditions and performance against alternative hydrate formers.

Cyclopentane is a well-regarded agent in hydrate studies due to its ability to form structure II (sII) clathrate hydrates at atmospheric pressure and temperatures just above the freezing point of water. This property makes it a valuable model compound for investigating hydrate formation and dissociation phenomena relevant to various applications, including energy storage, transport, and desalination. This guide summarizes key experimental data and methodologies to aid in the validation of theoretical models and the design of new experimental systems.

Comparative Analysis of Hydrate Phase Equilibrium Data

The stability of clathrate hydrates is dictated by pressure and temperature. The following tables present a compilation of experimentally determined phase equilibrium data for **cyclopentane**

hydrates, both in pure water and in the presence of other components. For comparison, data for tetrahydrofuran (THF), another common structure II hydrate former, is also included.

Table 1: **Cyclopentane Hydrate** Phase Equilibrium Data in Pure Water

Temperature (K)	Pressure (MPa)	Experimental Method	Reference
281.3 - 303.1	2.27 - 30.40	Isochoric pressure-search	[1]
273.83 - 301.90	0.165 - 9.486	Not specified	[2]
284.4 - 301.3	Not specified (in w=0 NaCl)	Visual high-pressure apparatus	[3]
Ambient	~7.1 °C (dissociation)	Quick dissociation	[4]
Ambient	~7.7 °C (equilibrium)	Not specified	[5]

Table 2: **Cyclopentane Hydrate** Phase Equilibrium Data with Co-formers/Inhibitors

System	Temperature (K)	Pressure (MPa)	Experimental Method	Reference
CP + Hydrogen	281.3 - 303.1	2.27 - 30.40	Isochoric pressure-search	[1]
CP + Nitrogen	281.3 - 303.1	2.27 - 30.40	Isochoric pressure-search	[1]
CP + Oxygen	281.3 - 303.1	2.27 - 30.40	Isochoric pressure-search	[1]
CP + Methane	284.4 - 301.3	Not specified (in NaCl)	Visual high-pressure apparatus	[3]
CP + CO ₂ + TBAC	286 - 293	0.97 - 3.51	Isochoric pressure-search	[6]
CP + H ₂ S	295.4 - 310.0	Not specified	Not specified	[7]

Table 3: Tetrahydrofuran (THF) Hydrate Phase Equilibrium Data for Comparison

System	Temperature (K)	Pressure (MPa)	THF Concentration (mol %)	Experimental Method	Reference
THF + Oxygen	281.84 - 303.63	0.981 - 29.527	5.13 or 5	Isochoric	[3]
THF + Nitrogen	281.84 - 303.63	0.981 - 29.527	5.13 or 5	Isochoric	[3]
THF + Air	281.84 - 303.63	0.981 - 29.527	5.13 or 5	Isochoric	[3]
THF + H ₂ + CO ₂	280.1	Not specified	3.0, 5.6, 8.0	Not specified	[4]

Experimental Protocols

The majority of the cited experimental data for determining hydrate phase equilibria has been obtained using the isochoric pressure-search method. This technique is widely recognized for its reliability in generating accurate pressure-temperature (P-T) dissociation curves.

Isochoric Pressure-Search Methodology

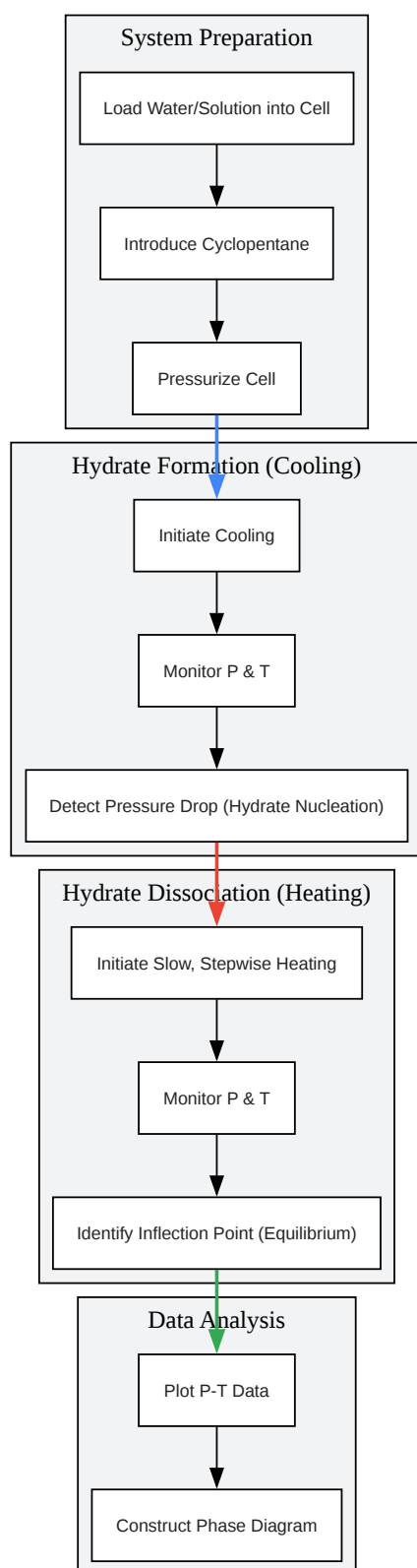
The isochoric (constant volume) method involves the following key steps:

- **System Preparation:** A high-pressure, constant-volume cell is filled with a known amount of pure water or an aqueous solution and the hydrate-forming guest substance (e.g., cyclopentane). The cell is then pressurized to the desired initial pressure.
- **Hydrate Formation (Cooling):** The cell is gradually cooled at a constant rate. The pressure inside the cell decreases with temperature. A sharp drop in pressure signifies the onset of hydrate formation as guest molecules are incorporated into the solid hydrate structure. The system is further cooled to ensure a significant amount of hydrate is formed.
- **Hydrate Dissociation (Heating):** The system is then heated in a slow, stepwise manner. This controlled heating allows the system to remain close to equilibrium. As the temperature increases, the pressure also rises.
- **Equilibrium Point Determination:** During heating, a point is reached where the trapped gas is released from the dissociating hydrates, causing a distinct change in the slope of the pressure-temperature curve. This inflection point on the P-T diagram, where the heating curve deviates from the cooling curve, is identified as the hydrate-liquid-vapor equilibrium (HLVE) point. By repeating this process at different initial pressures, a complete phase diagram can be constructed.

A typical experimental setup includes a high-pressure equilibrium cell, often equipped with a sapphire window for visual observation, a precise temperature control system (e.g., a refrigerated/heating circulator bath), and high-accuracy pressure and temperature sensors.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the isochoric pressure-search method for determining hydrate phase equilibrium data.



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Fig. 1: Experimental workflow for the isochoric pressure-search method.

Conclusion

The provided experimental data and protocols offer a solid foundation for the validation of **cyclopentane hydrate** phase diagrams. The isochoric pressure-search method remains a robust and widely accepted technique for generating reliable equilibrium data. When compared to other hydrate formers like THF, cyclopentane demonstrates its utility as a model substance, particularly for studies at or near atmospheric pressure. Researchers and professionals can leverage this compiled information to enhance the accuracy of their models and guide the development of novel applications based on clathrate hydrate technology.

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